

CAS number and molecular weight of Indium(III) sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indium(III) sulfate*

Cat. No.: B081286

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Technical Guide: Indium(III) Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **Indium(III) sulfate**, alongside a summary of a key experimental application relevant to biomedical research.

Physicochemical Data of Indium(III) Sulfate

Indium(III) sulfate is an inorganic compound that exists in both anhydrous and hydrated forms. The following table summarizes its key quantitative data.

Property	Anhydrous Indium(III) Sulfate	Indium(III) Sulfate Nonahydrate
CAS Number	13464-82-9 [1] [2] [3]	10294-68-5 [1]
Molecular Formula	$\text{In}_2(\text{SO}_4)_3$ [2]	$\text{In}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$
Molecular Weight	517.81 g/mol [2]	679.95 g/mol

Experimental Protocol: Synthesis of Indium(III) Sulfate

Indium(III) sulfate can be synthesized through the reaction of indium metal, indium oxide, or indium carbonate with sulfuric acid.^[1] To ensure the formation of the desired salt and prevent the precipitation of insoluble basic salts, an excess of a strong acid is necessary.^[1]

Materials:

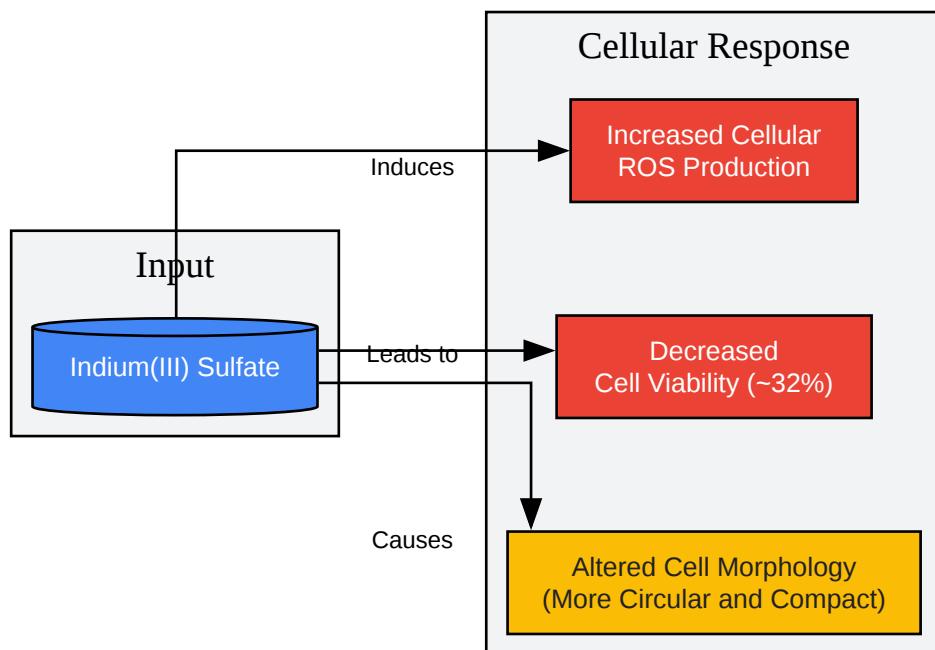
- Indium metal (In), Indium oxide (In_2O_3), or Indium carbonate ($\text{In}_2(\text{CO}_3)_3$)
- Concentrated Sulfuric Acid (H_2SO_4)

Procedure:

- In a fume hood, carefully add the indium-containing precursor to an excess of concentrated sulfuric acid.
- The reaction of indium metal with cold concentrated sulfuric acid will produce indium sulfate and hydrogen gas.^[1]
- Alternatively, reacting indium oxide or indium carbonate with sulfuric acid will also yield indium sulfate.^[1]
- The resulting solution can be processed to obtain the solid indium sulfate, which may be anhydrous or in a hydrated form, such as the pentahydrate or nonahydrate.^[1]

Logical Relationship: Effects of Indium(III) Sulfate on Human Dermal Fibroblasts

The following diagram illustrates the logical flow of the observed cellular effects of **Indium(III) sulfate** on human dermal fibroblasts as detailed in a 2023 in-vitro study.^[4]

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Cellular effects of **Indium(III) Sulfate** exposure.

The study found that when human dermal fibroblasts were cultured in a medium containing **Indium(III) sulfate**, there was a notable impact on cellular health.^[4] Specifically, the presence of **Indium(III) sulfate** led to an increase in the concentration of cellular reactive oxygen species (ROS).^[4] This was accompanied by a decrease in average cell viability by as much as 32%.^[4] Furthermore, a distinct change in cell geometry was observed, with the cells becoming more circular and compact.^[4]

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- To cite this document: BenchChem. [CAS number and molecular weight of Indium(III) sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b081286#cas-number-and-molecular-weight-of-indium-iii-sulfate\]](https://www.benchchem.com/product/b081286#cas-number-and-molecular-weight-of-indium-iii-sulfate)

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